Application Note: Comprehensive Analytical Characterization of 2-Amino-5-chlorobenzophenone Oxime

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Compound of Interest

Compound Name:	*2-Amino-5-chlorobenzophenone oxime*
CAS No.:	*18097-52-4*
Cat. No.:	*B144155*

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Introduction: The Critical Role of a Key Intermediate

2-Amino-5-chlorobenzophenone oxime is a pivotal intermediate in the synthesis of various pharmaceuticals, most notably in the production of 1,4-benzodiazepines such as chlordiazepoxide.[1] The purity, identity, and stability of this precursor are paramount, as they directly influence the quality, safety, and efficacy of the final Active Pharmaceutical Ingredient (API). In a regulated drug development environment, a robust and multi-faceted analytical characterization is not merely a procedural step but a foundational requirement for process control and regulatory compliance.

This guide provides a detailed framework for the comprehensive analysis of **2-Amino-5-chlorobenzophenone oxime**. It is designed for researchers, analytical scientists, and quality control professionals, offering not just protocols, but the scientific rationale behind the selection of each analytical technique. By integrating chromatographic, spectroscopic, and thermal

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methods, we establish a self-validating system to ensure a complete and unambiguous understanding of the material's properties.

Physicochemical Profile

A foundational understanding of the molecule's basic properties is the first step in any analytical strategy. These data inform sample preparation, method development, and data interpretation.

Property	Value	Reference(s)
IUPAC Name	(2-Amino-5-chlorophenyl)(phenyl)methanone oxime	[2]
Synonyms	5-Chloro-2-aminobenzophenone Oxime; NSC 86144	[1]
CAS Number	18097-52-4	[1]
Molecular Formula	$C_{13}H_{11}ClN_2O$	[1][2]
Molecular Weight	246.69 g/mol	[1][2]
Appearance	Yellow Solid	[1]
Solubility	Soluble in Dichloromethane, Methanol	[1]

Analytical Workflow: A Multi-Technique Approach

A single analytical technique is insufficient to fully characterize a pharmaceutical intermediate. A successful strategy integrates multiple orthogonal methods, where each technique provides a unique and complementary piece of information. The overall workflow ensures that identity, purity, structure, and stability are all thoroughly assessed.

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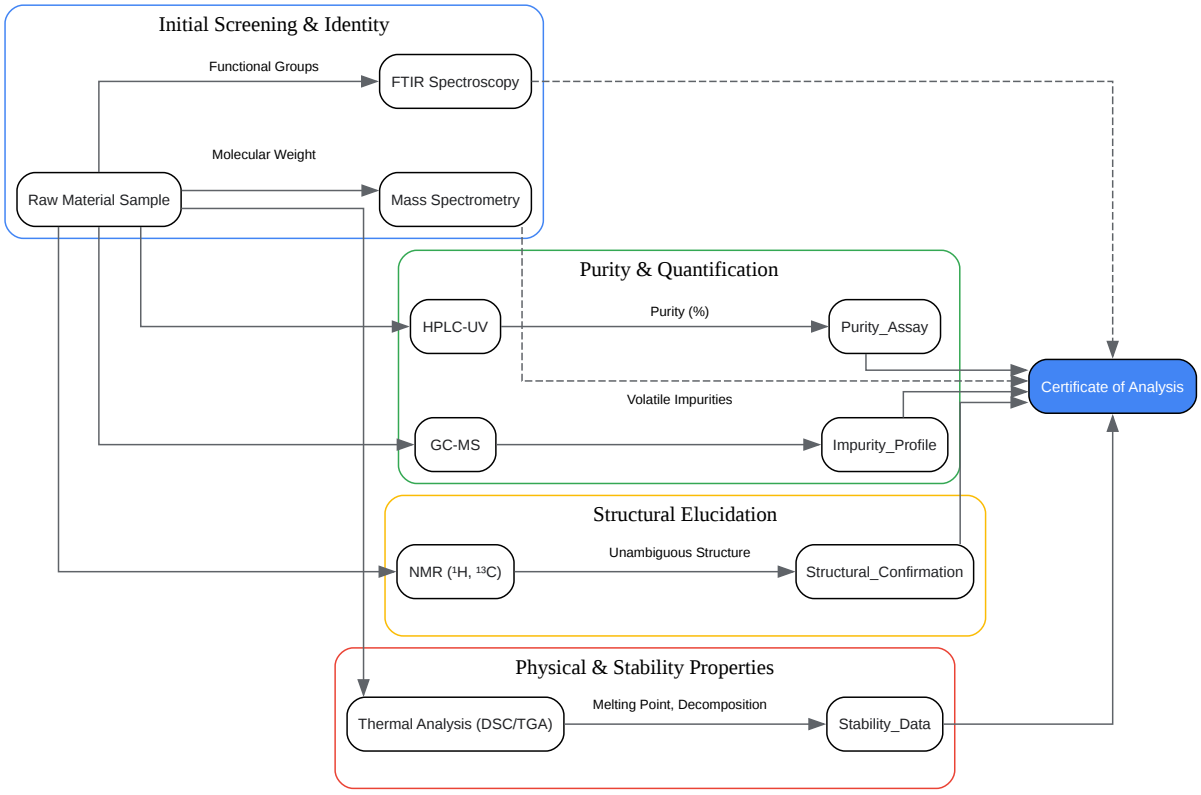

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Caption: Integrated analytical workflow for comprehensive characterization.

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Chromatographic Methods: Purity and Impurity Profiling

Chromatographic techniques are the cornerstone of purity assessment, separating the main compound from process-related impurities and degradation products.

High-Performance Liquid Chromatography (HPLC)

Rationale: HPLC is the preferred method for quantifying non-volatile compounds like **2-Amino-5-chlorobenzophenone oxime**. A reverse-phase HPLC method coupled with UV detection provides a robust, reliable, and high-throughput approach for routine quality control and purity assays.[3] Its primary advantage is the ability to analyze the compound in its native form without requiring chemical modification.[3]

Experimental Protocol: Isocratic Reverse-Phase HPLC-UV

- Instrumentation: A standard HPLC system equipped with a UV detector is required.[3]
- Sample Preparation:
  - Accurately weigh and dissolve the sample in the mobile phase to a final concentration of approximately 10-20 µg/mL.
  - Ensure the sample is fully dissolved, using sonication if necessary.
  - Filter the solution through a 0.45 µm syringe filter before injection to protect the column from particulates.[3]
- Chromatographic Conditions: The following conditions are a validated starting point and should be optimized as needed.

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Parameter	Specification
Column	C18 Reverse-Phase (e.g., Newcrom R1, Zorbax Eclipse XDB-C18), 4.6 mm x 150 mm, 5 µm
Mobile Phase	Acetonitrile and Water (e.g., 70:30 v/v).[3] For LC-MS compatibility, replace any non-volatile buffers like phosphate with volatile alternatives like ammonium formate.
Flow Rate	1.0 mL/min
Detection Wavelength	230-254 nm (based on UV absorbance of related compounds)[3][4]
Injection Volume	10 µL
Column Temperature	Ambient or controlled at 25 °C

- Data Analysis:
  - The purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.
  - For quantitative analysis, a calibration curve should be prepared using a certified reference standard.
  - Method validation should be performed according to ICH guidelines, assessing parameters like specificity, linearity, accuracy, and precision.[4]

Gas Chromatography-Mass Spectrometry (GC-MS)

Rationale: GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile compounds.[3] For a molecule like **2-Amino-5-chlorobenzophenone oxime**, its applicability depends on its thermal stability. The presence of polar amine (-NH_2) and oxime (-NOH) groups can lead to poor peak shape and thermal degradation in the GC inlet. Therefore, derivatization is often necessary to increase volatility and thermal stability.[3][5]

Experimental Protocol: GC-MS with Silylation

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- Instrumentation: A gas chromatograph coupled to a mass spectrometer, typically operating in electron ionization (EI) mode.[6]
- Sample Preparation & Derivatization:
  - Dissolve a known amount of the sample in a volatile organic solvent (e.g., Dichloromethane, Ethyl Acetate).
  - Add a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).[5]
  - Heat the mixture at approximately 70°C for 30 minutes to convert the polar -NH_2 and -OH groups into non-polar trimethylsilyl (-$Si(CH_3)_3$) derivatives.[5]
- Chromatographic Conditions:

Parameter	Specification
Column	Non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm, 0.25 µm film thickness.[5]
Carrier Gas	Helium at a constant flow rate (e.g., 1.0 mL/min)
Inlet Temperature	250 °C
Oven Program	Start at 150 °C, hold for 1 min, ramp to 280 °C at 10 °C/min, hold for 5 min.
MS Ion Source Temp.	230 °C
MS Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV[6]
Scan Range	50-500 m/z

- Data Analysis:

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- The identity of the compound is confirmed by matching the acquired mass spectrum with a reference library (e.g., NIST, Wiley) or by interpreting the fragmentation pattern.[2]
- The molecular ion peak of the derivatized compound should be clearly visible, confirming the molecular weight.

Spectroscopic Methods: Unambiguous Structural Elucidation

Spectroscopic methods provide direct information about the molecular structure and functional groups, serving as an essential tool for identity confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR is the most powerful technique for unambiguous structural elucidation. ^{1}H and ^{13}C NMR spectra provide detailed information about the chemical environment of each hydrogen and carbon atom, respectively, allowing for complete structural assignment and confirmation.

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of a deuterated solvent, typically deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6), in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).[6]
- Instrumentation: A 300 MHz or higher field NMR spectrometer.
- Data Acquisition:
  - Acquire a standard ^{1}H NMR spectrum.
  - Acquire a proton-decoupled ^{13}C NMR spectrum to simplify the signals to single lines for each unique carbon atom.[6]
- Data Interpretation:

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- ^{1}H NMR: Expect signals in the aromatic region (approx. 6.5-8.0 ppm), a broad singlet for the amine (-NH_2) protons, and a singlet for the oxime hydroxyl (-OH) proton (which may be broad and its position variable).

- ^{13}C NMR: Expect signals for the carbon framework, including distinct signals for the aromatic carbons and the C=N carbon of the oxime group.

Fourier-Transform Infrared (FTIR) Spectroscopy

Rationale: FTIR is a rapid and non-destructive technique used to identify the functional groups present in a molecule.[7] It serves as a quick identity check and can confirm the presence of key structural features, such as the conversion of the ketone in the starting material to the oxime in the product.

Experimental Protocol: Attenuated Total Reflectance (ATR) or KBr Pellet

- Sample Preparation:

  - ATR: Place a small amount of the solid sample directly onto the ATR crystal and apply pressure.

  - KBr Pellet: Mix a small amount of sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.

- Data Acquisition: Record the spectrum over a range of 4000-400 cm^{-1}.[6] A background spectrum should be recorded first.

- Data Interpretation:

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Functional Group	Expected Wavenumber (cm^{-1})	Vibration Type
O-H (Oxime)	3100 - 3400 (Broad)	Stretching
N-H (Amine)	3300 - 3500 (Two bands)	Symmetric & Asymmetric Stretching
C-H (Aromatic)	3000 - 3100	Stretching
C=N (Oxime)	1620 - 1680	Stretching
C=C (Aromatic)	1450 - 1600	Ring Stretching
C-Cl	700 - 850	Stretching

Thermal Analysis: Assessing Stability and Physical Properties

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are crucial for evaluating the thermal stability, melting point, and decomposition profile of a substance.[8] This information is vital for determining appropriate storage conditions and understanding the material's behavior during manufacturing processes like drying.[9]

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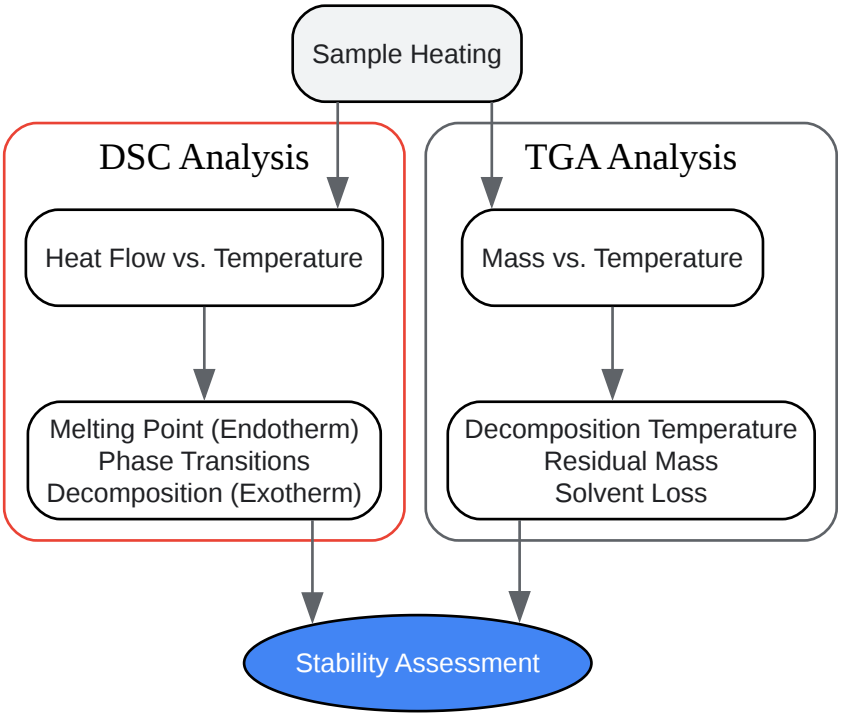

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Caption: Logic flow for interpreting thermal analysis data.

Experimental Protocol: DSC/TGA

- Instrumentation: A simultaneous TGA/DSC instrument or separate TGA and DSC instruments.
- Sample Preparation: Accurately weigh 5-10 mg of the sample into an appropriate pan (typically aluminum for DSC, platinum or alumina for TGA).
- Experimental Conditions:
  - Atmosphere: Nitrogen or air at a constant flow rate (e.g., 50 mL/min).
  - Temperature Program: Ramp from ambient temperature to a temperature above the expected decomposition point (e.g., 30 °C to 400 °C) at a heating rate of 10 °C/min.
- Data Interpretation:

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- DSC Curve: An endothermic peak will indicate the melting point. Sharp exothermic events typically signify decomposition.
- TGA Curve: A sharp drop in mass indicates the onset of thermal decomposition. The temperature at which significant mass loss begins is a key indicator of thermal stability.

Conclusion

The analytical characterization of **2-Amino-5-chlorobenzophenone oxime** requires a well-designed, multi-technique approach. The integration of chromatography (HPLC, GC-MS), spectroscopy (NMR, FTIR), and thermal analysis (DSC/TGA) provides a comprehensive and self-validating data package. This ensures not only the identity and purity of the material but also provides critical insights into its structure and stability, which are essential for its successful application in pharmaceutical synthesis and for meeting stringent regulatory standards.

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